Safeguarding Researchers: A Comprehensive Guide to Handling AZD4205

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Compound of Interest

Compound Name:	*AZD4205*
CAS No.:	*2091134-35-7*
Cat. No.:	*B605760*

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For Immediate Implementation: This document provides crucial safety and logistical information for laboratory personnel handling **AZD4205**, a potent and selective Janus kinase 1 (JAK1) inhibitor. Adherence to these protocols is essential to ensure personnel safety and maintain experimental integrity.

AZD4205, also known as Golidocitinib, is a research compound with potential biological activity.[1][2] As with any potent, small molecule inhibitor, it is critical to handle this compound with appropriate precautions to minimize exposure. This guide outlines the necessary personal protective equipment (PPE), operational procedures for handling and disposal, and emergency protocols.

Essential Safety and Handling Protocols

1. Personal Protective Equipment (PPE):

Given the potent nature of **AZD4205** and the absence of comprehensive public safety data, all handling procedures must be conducted with the assumption that the compound is hazardous. The following PPE is mandatory when handling **AZD4205** in solid or solution form:

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- Gloves: Double gloving with nitrile gloves is required. Change gloves immediately if contaminated and every two hours during continuous work.
- Eye Protection: Chemical splash goggles or a face shield must be worn.
- Lab Coat: A dedicated, disposable lab coat or a lab coat with elastic cuffs is required.
- Respiratory Protection: When handling the solid compound outside of a certified chemical fume hood or biological safety cabinet, a NIOSH-approved respirator (e.g., N95 or higher) is necessary to prevent inhalation of airborne particles.

2. Engineering Controls:

- Ventilation: All weighing and preparation of **AZD4205** stock solutions must be performed in a certified chemical fume hood or a Class II biological safety cabinet to minimize inhalation exposure.
- Designated Area: Establish a designated area for handling **AZD4205**. This area should be clearly marked, and access should be restricted.

3. Operational Procedures:

- Weighing: To prevent aerosolization, carefully weigh the solid compound on a disposable weigh paper or in a tared container within a chemical fume hood.
- Solution Preparation: Prepare solutions in a chemical fume hood. When dissolving the compound, add the solvent slowly to the solid to avoid splashing. For research purposes, **AZD4205** can be dissolved in DMSO.[1]
- Spill Management: In the event of a spill, immediately alert others in the vicinity. For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal as hazardous waste. For larger spills, evacuate the area and contact the institution's environmental health and safety (EHS) office. A spill kit containing appropriate PPE, absorbent materials, and waste containers should be readily available in the laboratory.

Disposal Plan

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Proper disposal of **AZD4205** and contaminated materials is crucial to prevent environmental contamination and accidental exposure.

- Solid Waste: All disposable materials contaminated with **AZD4205**, including gloves, weigh papers, pipette tips, and empty vials, must be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions of **AZD4205** and contaminated solvents must be collected in a designated, sealed, and clearly labeled hazardous waste container. Do not pour any **AZD4205**-containing solutions down the drain.
- Waste Pickup: Contact your institution's EHS office to arrange for the pickup and disposal of hazardous waste in accordance with local and federal regulations.

Quantitative Data Summary

Due to the research nature of **AZD4205**, specific occupational exposure limits have not been established. The following table summarizes key physicochemical and in vitro data for **AZD4205**.

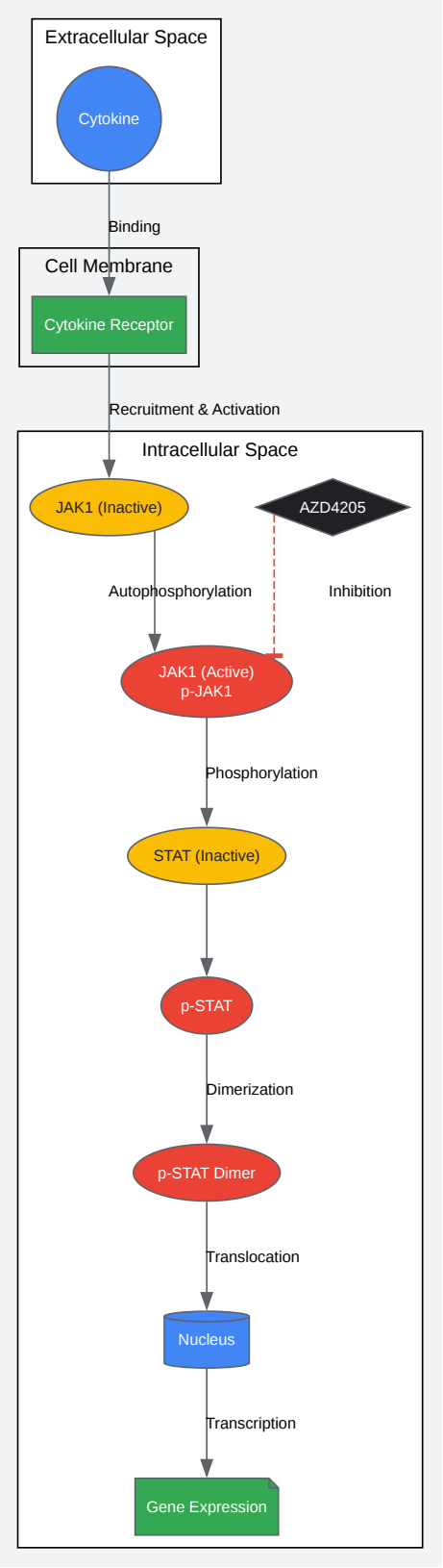
Property	Value	Source
Molecular Formula	$C_{25}H_{31}N_9O_2$	[1]
Molecular Weight	489.57 g/mol	[1]
CAS Number	2091134-68-6	[1]
Form	Solid	[1]
Solubility	Soluble in DMSO	[1]
Storage	Store at -20°C	
IC_{50} for JAK1	73 nM	[2]
IC_{50} for JAK2	>14.7 µM	
IC_{50} for JAK3	>30 µM	

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AZD4205 Mechanism of Action: JAK1/STAT Signaling Pathway

AZD4205 is a selective inhibitor of Janus kinase 1 (JAK1).[2] The JAK/STAT signaling pathway is a critical pathway in cytokine signaling. The diagram below illustrates the canonical JAK1/STAT signaling pathway and the point of inhibition by **AZD4205**.

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Caption: **AZD4205** inhibits the JAK1/STAT signaling pathway.

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Experimental Protocols

While specific experimental protocols will vary depending on the research question, the following general protocol for preparing a stock solution of **AZD4205** is provided as a reference. All steps must be performed in a certified chemical fume hood.

Preparation of a 10 mM Stock Solution in DMSO:

- Materials:
  - **AZD4205** (solid)
  - Dimethyl sulfoxide (DMSO), anhydrous
  - Sterile microcentrifuge tubes or vials
  - Calibrated pipettes and sterile, filtered pipette tips
- Procedure:
  1. Calculate the mass of **AZD4205** required to prepare the desired volume of a 10 mM stock solution. (Molecular Weight of **AZD4205** = 489.57 g/mol)
  2. Carefully weigh the calculated amount of **AZD4205** into a sterile vial.
  3. Add the appropriate volume of anhydrous DMSO to the vial.
  4. Vortex the solution until the **AZD4205** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be required to aid dissolution.
  5. Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
  6. Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
  7. Store the aliquots at -20°C.

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References

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- 2. Golidocitinib (AZD4205) | JAK1 inhibitor | Probechem Biochemicals [probechem.com]
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